

# p-Tolyl octanoate molecular weight and formula

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## Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

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## Technical Guide: p-Tolyl Octanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **p-Tolyl octanoate**, with a focus on its molecular weight and formula. This document also outlines a general experimental protocol for its synthesis and analysis.

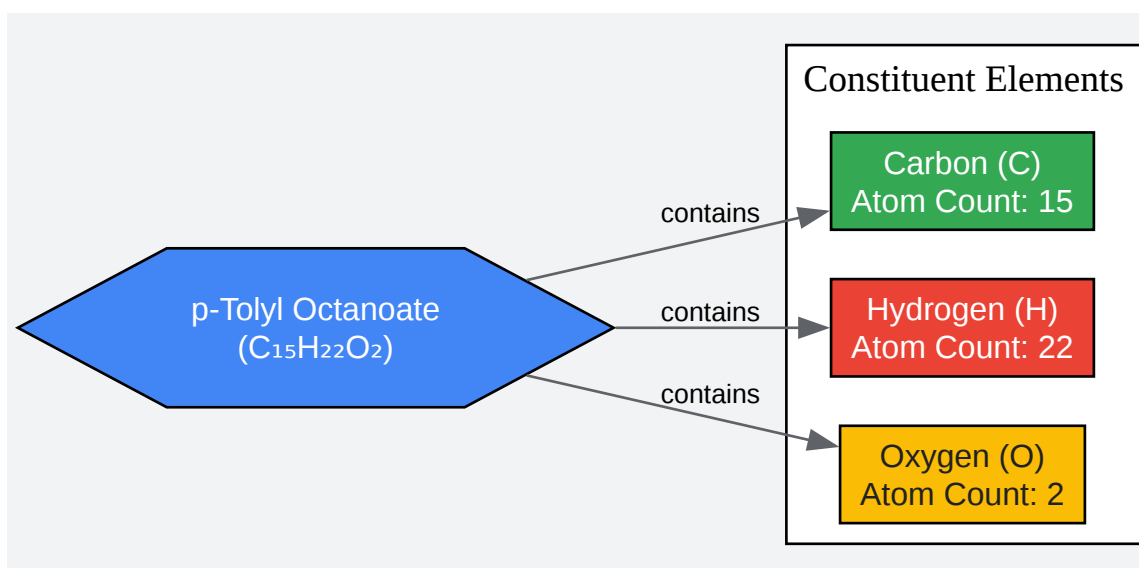
## Core Data Summary

**p-Tolyl octanoate**, also known by other names such as p-cresyl caprylate and n-octanoic acid p-tolyl ester, is an ester with applications in the flavor and fragrance industry.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	<sup>[1][3][4][5]</sup>
Molecular Weight	234.33 g/mol	<sup>[1][3]</sup>
CAS Registry Number	59558-23-5	<sup>[1]</sup>
IUPAC Name	4-methylphenyl octanoate	<sup>[3]</sup>
Appearance	Colorless oily liquid	<sup>[2][4]</sup>
Solubility	Insoluble in water; soluble in oils and alcohol. <sup>[2][4]</sup>	

## Molecular Structure and Composition

The molecular formula  $C_{15}H_{22}O_2$  indicates that each molecule of **p-tolyl octanoate** is composed of 15 carbon atoms, 22 hydrogen atoms, and 2 oxygen atoms. The structure consists of an octanoyl group attached to a p-tolyl group through an ester linkage.



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Caption: Molecular composition of **p-Tolyl octanoate**.

## Experimental Protocols

### Synthesis of p-Tolyl Octanoate via Fischer Esterification

A common method for the synthesis of esters like **p-tolyl octanoate** is Fischer esterification. This involves the acid-catalyzed reaction of a carboxylic acid (octanoic acid) with an alcohol (p-cresol).

Materials:

- p-Cresol
- Octanoic acid
- Concentrated sulfuric acid (catalyst)

- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine equimolar amounts of p-cresol and octanoic acid in toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- Monitor the reaction progress by observing the amount of water collected or by using techniques such as thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **p-tolyl octanoate**.
- The product can be further purified by vacuum distillation.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of **p-tolyl octanoate** can be determined using Gas Chromatography-Mass Spectrometry (GC-MS). The following is a general protocol that can be adapted for this purpose.

Instrumentation:

- Gas chromatograph equipped with a mass spectrometer detector
- Capillary column (e.g., HP-5ms, 30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness)

GC Conditions (Example):

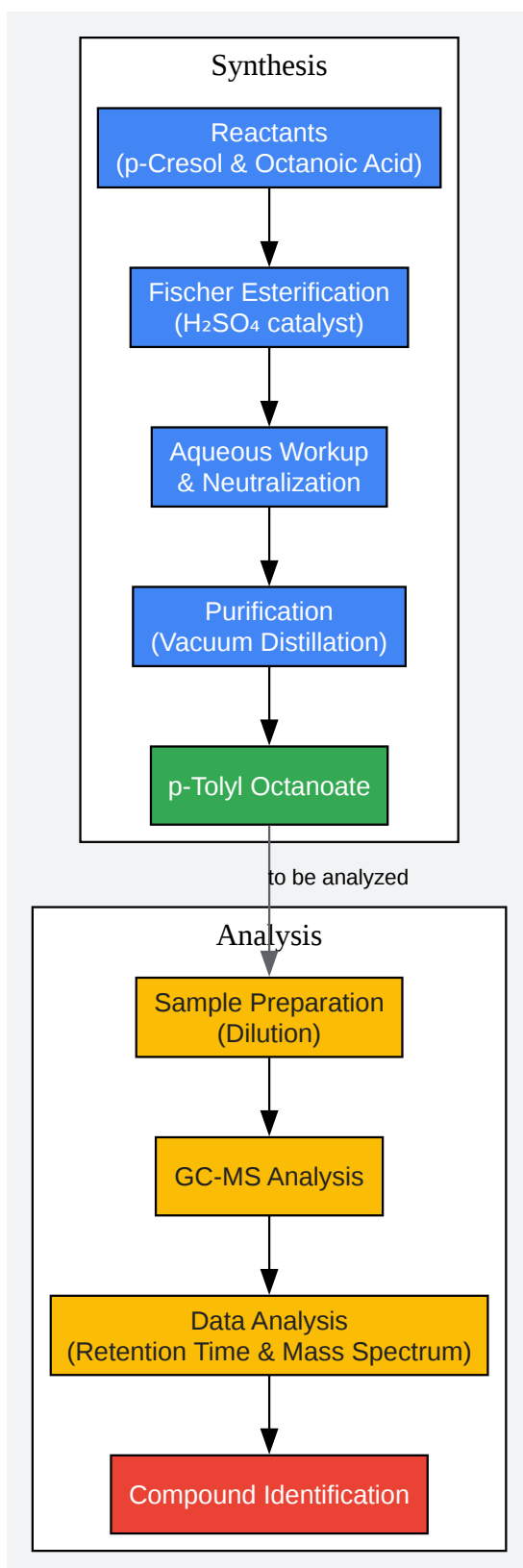
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Inlet Temperature: 280 °C.
- Injection Volume: 1  $\mu$ L (splitless injection).
- Oven Temperature Program:
  - Initial temperature: 55 °C, hold for 1 min.
  - Ramp to 130 °C at 20 °C/min, hold for 2 min.
  - Ramp to 160 °C at 5 °C/min.
  - Ramp to 300 °C at 30 °C/min, hold for 5 min.
- Transfer Line Temperature: 280 °C.

#### MS Conditions (Example):

- Ion Source: Electron Ionization (EI).
- Ion Source Temperature: 230 °C.
- Electron Energy: 70 eV.
- Mass Range: Scan over a suitable m/z range to detect the molecular ion and characteristic fragments of **p-tolyl octanoate**.

#### Sample Preparation:

- Prepare a dilute solution of the **p-tolyl octanoate** sample in a volatile organic solvent such as hexane or ethyl acetate.
- Inject the sample into the GC-MS system.
- The resulting chromatogram will show the retention time of the compound, and the mass spectrum will provide its fragmentation pattern, which can be compared to a reference spectrum for identification.



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Caption: General workflow for synthesis and analysis.

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- To cite this document: BenchChem. [p-Tolyl octanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582236#p-tolyl-octanoate-molecular-weight-and-formula]

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